

2-Methyl-2-pentenal safety, toxicity, and handling

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	2-Methyl-2-pentenal	
Cat. No.:	B083557	Get Quote

An In-depth Technical Guide to the Safety, Toxicity, and Handling of 2-Methyl-2-pentenal

This technical guide provides a comprehensive overview of the safety, toxicity, and handling procedures for **2-Methyl-2-pentenal** (CAS No: 623-36-9). The information is intended for researchers, scientists, and professionals in drug development and other laboratory settings who may handle this chemical.

Hazard Identification and Classification

2-Methyl-2-pentenal is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards include flammability, acute toxicity upon inhalation, serious eye damage, and potential for skin sensitization.

GHS Classification Summary:

Signal Word: Danger[1][2][3][4]

Hazard Statements (H-phrases):

- H226: Flammable liquid and vapor[1][2][3][5]
- H331: Toxic if inhaled[1][2][3][5]
- H318: Causes serious eye damage[1][2][3][5]
- H317: May cause an allergic skin reaction[1][2][3][5]



• H412: Harmful to aquatic life with long lasting effects[1][2][3][5]

Precautionary Statements (P-phrases) - Selected:

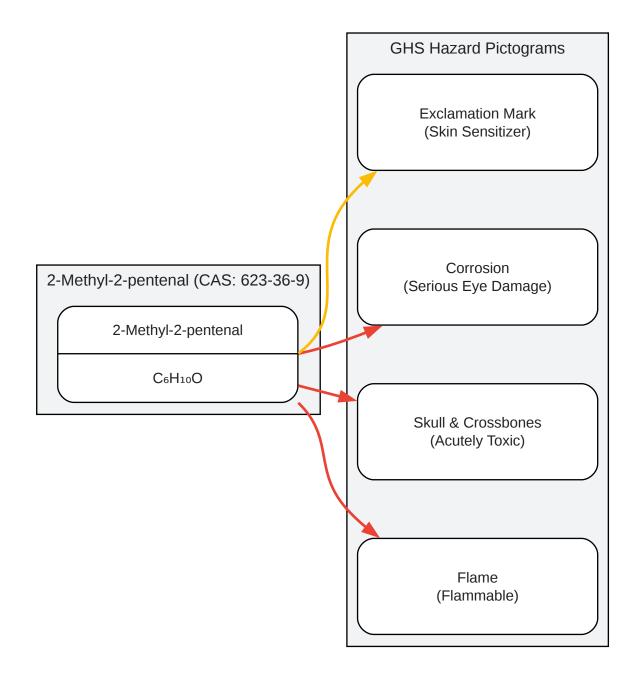
• Prevention: P210, P261, P271, P280[2][5]

• Response: P304+P340, P311, P305+P351+P338, P310, P302+P352, P333+P313[5]

• Storage: P403+P235, P405[2][5]

• Disposal: P501[2][5]





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Caption: GHS Hazard Pictogram Summary for 2-Methyl-2-pentenal.

Physicochemical Information

Understanding the physical and chemical properties of **2-Methyl-2-pentenal** is crucial for safe handling and storage.



Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O	[1][5][6]
Molecular Weight	98.14 g/mol	[1][3][7]
Appearance	Colorless to pale yellow liquid	[1][8][9]
Boiling Point	137-138 °C (at 765-1020 hPa)	[1][4][7]
Melting Point	-90 to -94 °C	[1][7]
Flash Point	32 °C (89.6 °F) - closed cup	[1][4]
Density	0.86 g/cm³ at 25 °C	[1][4]
Vapor Pressure	6 to 9 hPa at 20 °C	[7]
Water Solubility	Nearly insoluble / 20 g/L at 20 °C	[7][9]

Toxicological Profile

The toxicological data highlights the substance's potential health effects from various exposure routes.

Acute Toxicity

Endpoint	Species	Route	Value	Source(s)
LD ₅₀	Rat	Oral	4290 mg/kg	[5][7][10]
LD50	Rabbit	Dermal	3870 mg/kg (from 4500 μL/kg)	[7][10]
LC50	Rat	Inhalation	8.03 mg/L (8030 mg/m³) for 4 hours	[7]
LC50	Rat	Inhalation	~2000 ppm for 4 hours	[10]



Irritation and Sensitization

- Eye Irritation: The substance is classified as causing serious eye damage.[1][2][3][5] Contact can result in pain, redness, and profuse watering of the eyes.[5]
- Skin Corrosion/Irritation: Based on available data, the classification criteria for skin corrosion or irritation are not consistently met, though some classifications list it as a skin irritant.[5][8]
 [11] Prolonged contact may cause skin dryness.[5]
- Skin Sensitization: 2-Methyl-2-pentenal is a skin sensitizer and may cause an allergic skin reaction.[1][2][3][5] Further exposure should be avoided if sensitization symptoms develop.
 [5]

Chronic Toxicity and Other Health Effects

- Carcinogenicity: No component of this product is identified as a probable, possible, or confirmed human carcinogen by IARC at levels greater than or equal to 0.1%.[1]
- Reproductive Toxicity: Data on reproductive toxicity is not readily available.[1]
- Specific Target Organ Toxicity (STOT):
 - Single Exposure: Inhalation may cause drowsiness, dizziness, disorientation, and vertigo.
 [5] High concentrations can be fatal.[5] Some classifications indicate it may cause respiratory irritation.[1][11]
 - Repeated Exposure: No specific target organs are known.[5]

Ecotoxicity

The substance is harmful to aquatic life with long-lasting effects.[1][2][5]



Endpoint	Species	Duration	Value	Source(s)
LC50	Leuciscus idus (Golden orfe)	96 hours	> 46 - < 100 mg/L	[2][5]
EC50	Daphnia magna (Water flea)	48 hours	44 mg/L	[2][5]
EC50	Desmodesmus subspicatus (Algae)	72 hours	65.4 mg/L	[2][5]

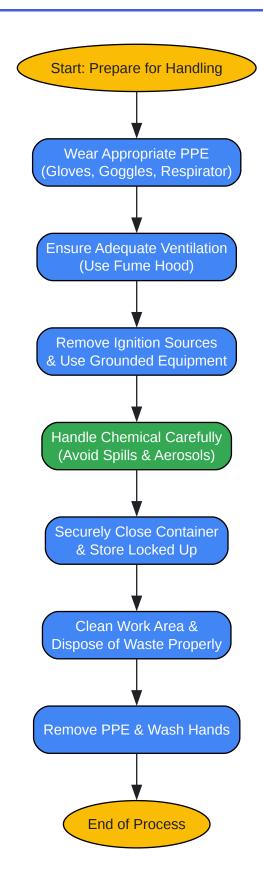
Handling, Storage, and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when handling **2-Methyl-2-pentenal**.

Safe Handling

- Work in a well-ventilated area, preferably outdoors or in a fume hood, to avoid breathing vapors or mist.[1][2][5]
- Keep the substance away from heat, sparks, open flames, and other ignition sources.[1][2][5]
 No smoking.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][5]
- Use only non-sparking tools.[2][5]
- Ground and bond containers and receiving equipment to prevent static discharge. [2][5]
- Avoid contact with skin and eyes.[1][2]





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Caption: A generalized workflow for the safe handling of **2-Methyl-2-pentenal**.



Storage

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep containers tightly closed and upright to prevent leakage.[1][5]
- The storage area should be locked up.[2][5]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[12]
- The storage class is for flammable liquids.[5]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch). [1]
- Skin Protection: Handle with chemical-resistant gloves. Contaminated work clothing should not be allowed out of the workplace.[1][2][5]
- Respiratory Protection: If ventilation is inadequate, wear a suitable respirator (e.g., NIOSH/MSHA approved).[1][12]

Accidental Release and First Aid Measures

Immediate and appropriate action is critical in case of exposure or spillage.

Accidental Release

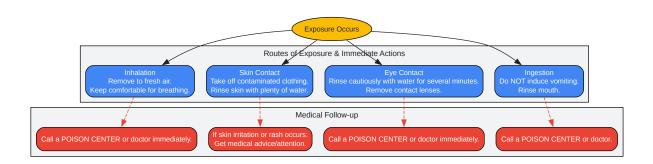
- Evacuate personnel to a safe area and ensure adequate ventilation.[1]
- Remove all sources of ignition.[1][2]
- Wear appropriate personal protective equipment, including respiratory protection.[1][5]
- Prevent the substance from entering drains.[1][2]



 Contain the spillage and collect it with an electrically protected vacuum cleaner or by wetbrushing.[1] Place in a suitable, closed container for disposal according to local regulations.
 [1][2]

First Aid

Immediate medical attention is imperative in most cases of exposure.[5]



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Caption: First aid decision workflow following exposure to **2-Methyl-2-pentenal**.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[5] Immediately call a poison center or doctor.[5] High concentrations may be fatal, and a single exposure can cause severe central nervous system effects.[5]
- Skin Contact: Immediately remove all contaminated clothing.[5] Wash the skin with plenty of soap and water.[1] If skin irritation or a rash occurs, seek medical advice.[5]
- Eye Contact: Rinse cautiously and immediately with plenty of water for at least 15 minutes. [1][5] Remove contact lenses if present and easy to do.[5] Continue rinsing and immediately call a poison center or doctor.[5]



Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water and consult a physician.
 [1] Never give anything by mouth to an unconscious person.[1][5]

Principles of Cited Toxicological Experiments

The toxicological data presented in this guide are derived from standardized tests. While the specific, detailed experimental protocols for **2-Methyl-2-pentenal** were not available in the consulted sources, the methodologies generally follow internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity (LD₅₀): This value is typically determined using methods like OECD Test Guideline 423 (Acute Oral toxicity Acute Toxic Class Method) or OECD 425 (Up-and-Down Procedure). In these tests, a single dose of the substance is administered to fasted animals (usually rats) via gavage. The animals are then observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD₅₀, the statistically estimated dose that would be lethal to 50% of the test population, is then calculated.
- Acute Dermal Toxicity (LD₅₀): Following a guideline like OECD 402, the substance is applied to a shaved area of the skin of an animal (often rabbits or rats) for 24 hours. The animals are observed for signs of toxicity and mortality over 14 days to determine the dermal LD₅₀.
- Acute Inhalation Toxicity (LC₅₀): As per guidelines like OECD 403, animals (usually rats) are exposed to the substance as a vapor, mist, or dust in an inhalation chamber for a defined period (e.g., 4 hours). Observations for toxicity and mortality are made during and after exposure to calculate the LC₅₀, the concentration in air that would be lethal to 50% of the test population.
- Skin and Eye Irritation: Tests like OECD 404 (Dermal Irritation) and OECD 405 (Eye
 Irritation) involve applying the substance to the skin or into the eye of a test animal (typically
 a rabbit) and observing for effects like erythema (redness), edema (swelling), and corneal
 opacity over a period of several days. The severity and reversibility of the effects are scored
 to determine the irritation potential.
- Skin Sensitization: The potential to cause an allergic skin reaction is often assessed using the Local Lymph Node Assay (LLNA) (OECD 429) or Guinea Pig Maximisation Test (GPMT) (OECD 406). These tests measure the immune response (e.g., lymphocyte proliferation in



the lymph nodes draining the application site) following topical application of the test substance.

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- To cite this document: BenchChem. [2-Methyl-2-pentenal safety, toxicity, and handling].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083557#2-methyl-2-pentenal-safety-toxicity-and-handling]

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